

An In-depth Technical Guide to the Chemical Compound HPH-15

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Compound of Interest

Compound Name: HPH-15

Cat. No.: B15543561

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, mechanism of action, and preclinical data for the novel compound **HPH-15**. The information is intended for researchers, scientists, and professionals involved in drug development and metabolic disease research.

Chemical Structure and Properties

HPH-15 is a synthetic small molecule with a distinct chemical structure that underpins its biological activity.

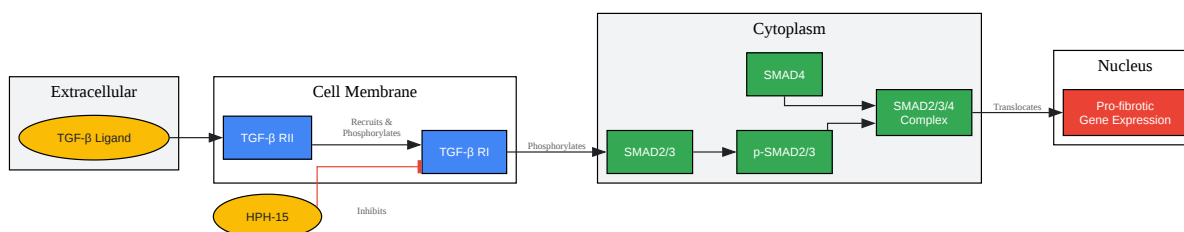
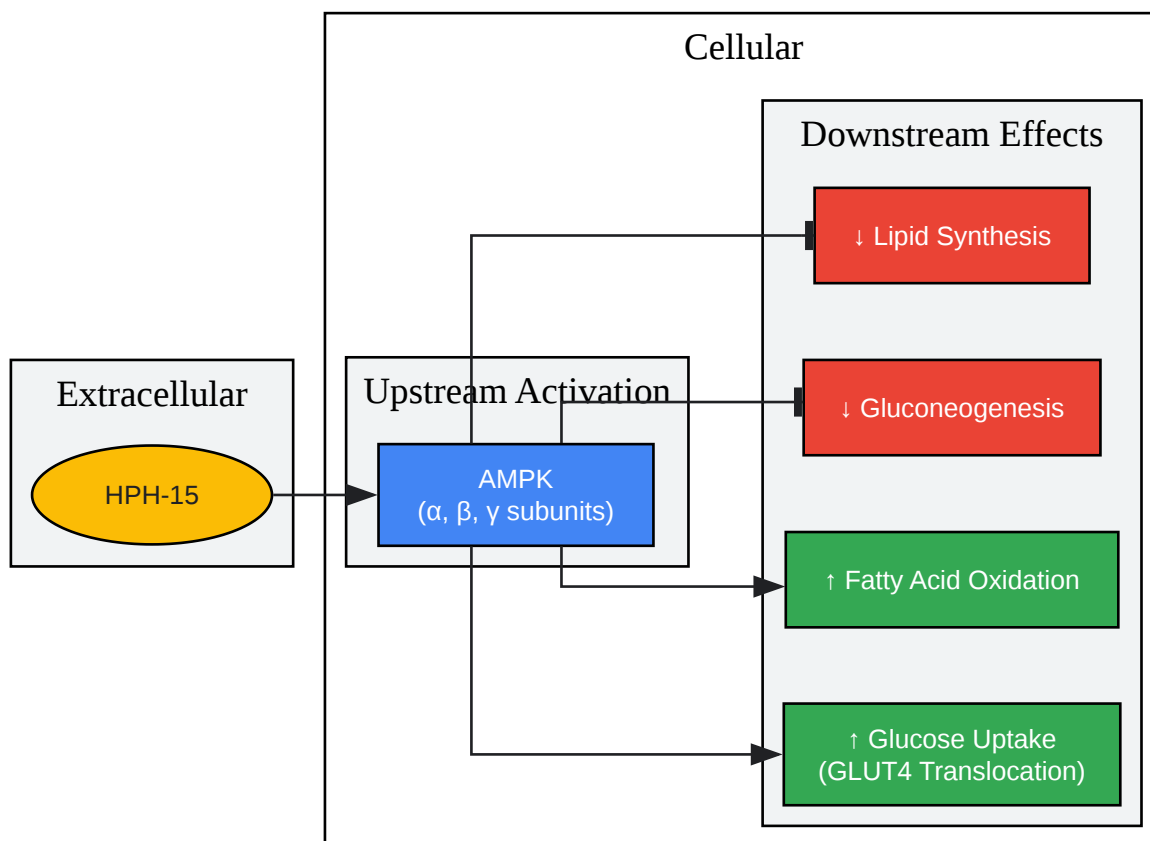
Identifier	Value
Formal Name	N2,N6-bis[2-[(1,1-dimethylethyl)thio]ethyl]-2,6-pyridinedicarbothioamide
Synonym	HPH-8
CAS Number	1009838-93-0
Molecular Formula	C19H31N3S4
Formula Weight	429.7 g/mol
SMILES	<chem>S=C(C1=CC=CC(C(NCCSC(C)(C)C)=S)=N1)NCCSC(C)(C)C</chem>
InChI Key	JFUQLHSMKQEMR-UHFFFAOYSA-N
Physical Form	A solid
Solubility	Soluble in DMSO (≥ 10 mg/ml) and Ethanol (≥ 10 mg/ml)

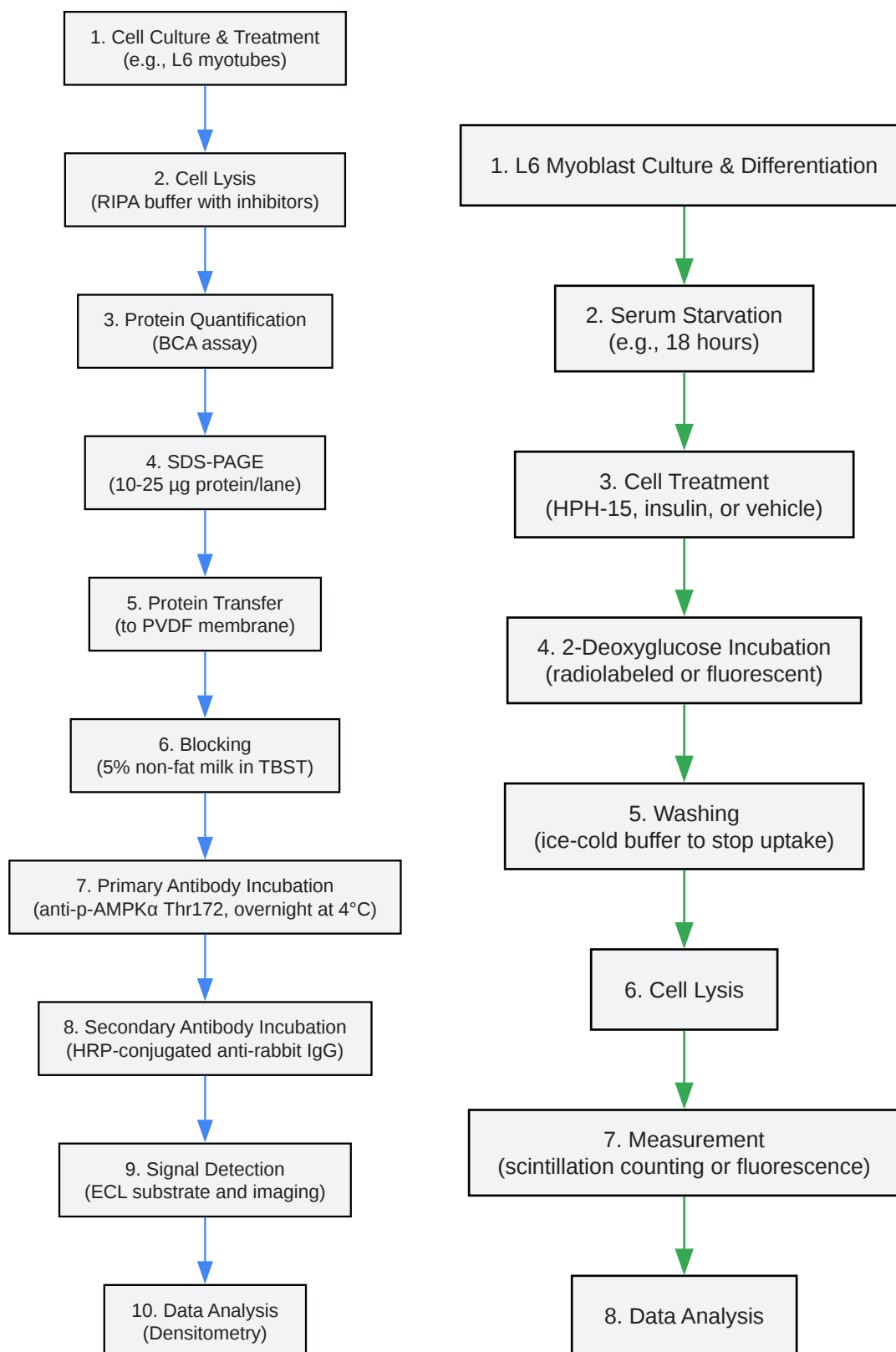
Mechanism of Action

HPH-15 has been identified as a potent activator of AMP-activated protein kinase (AMPK), a critical regulator of cellular energy homeostasis.^{[1][2][3]} Its mechanism of action also involves the inhibition of the Transforming Growth Factor- β (TGF- β) signaling pathway, contributing to its antifibrotic properties.^[4]

AMPK Signaling Pathway Activation

HPH-15 activates AMPK at significantly lower concentrations than metformin, a widely used antidiabetic drug.^{[1][2][3]} Activated AMPK plays a central role in metabolic regulation by phosphorylating various downstream targets. This leads to an increase in catabolic processes that generate ATP, such as glucose uptake and fatty acid oxidation, and a decrease in anabolic processes that consume ATP, like gluconeogenesis, and lipid and protein synthesis.^[5]





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